

Comparative Guide: 1-[2-(2-Hydroxyethoxy)ethyl]piperidine and Structural Analogues

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Compound of Interest

Compound Name: 1-[2-(2-HYDROXYETHOXY)ETHYL]PIPERIDINE

CAS No.: 3603-43-8

Cat. No.: B1587646

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Executive Summary: The "Flexible Linker" Amine

1-[2-(2-hydroxyethoxy)ethyl]piperidine (CAS: 3603-43-8), often abbreviated as HEEP or 2-(2-piperidinoethoxy)ethanol, represents a hybrid class of solvents. It combines the high basicity of a cyclic amine (piperidine) with the hydrophilic, low-volatility properties of a glycol ether tail.

Unlike simple alkanolamines (e.g., MEA), HEEP lacks a proton on the amine nitrogen, making it a tertiary amine. This structural feature dictates its primary chemical behavior: it cannot form carbamates directly with CO₂. Instead, it promotes the formation of bicarbonates via base-catalyzed hydrolysis, a process offering high theoretical CO₂ loading capacity (1.0 mol CO₂/mol amine) but slower kinetics requiring promoters.

Structural Analysis & Analogues

To understand HEEP's performance, we must compare it against analogues that isolate specific structural variables: ring size, heteroatoms, and chain length.

The Comparison Cohort

- Target Molecule: HEEP (Piperidine ring + Diethylene glycol tail).
- Analogue A (Chain Shortening): 1-(2-Hydroxyethyl)piperidine (HEP). Removes the ether linkage, reducing chain flexibility and hydrophilicity.
- Analogue B (Ring Contraction): 1-[2-(2-Hydroxyethoxy)ethyl]pyrrolidine (HEEPy). A 5-membered ring increases ring strain and typically raises pKa.
- Analogue C (Heteroatom Insertion): 4-[2-(2-Hydroxyethoxy)ethyl]morpholine (HEEM). Adds an oxygen atom to the ring, significantly lowering basicity due to the inductive effect.

Comparative Physicochemical Data Table

Data synthesized from experimental values and SAR predictions.

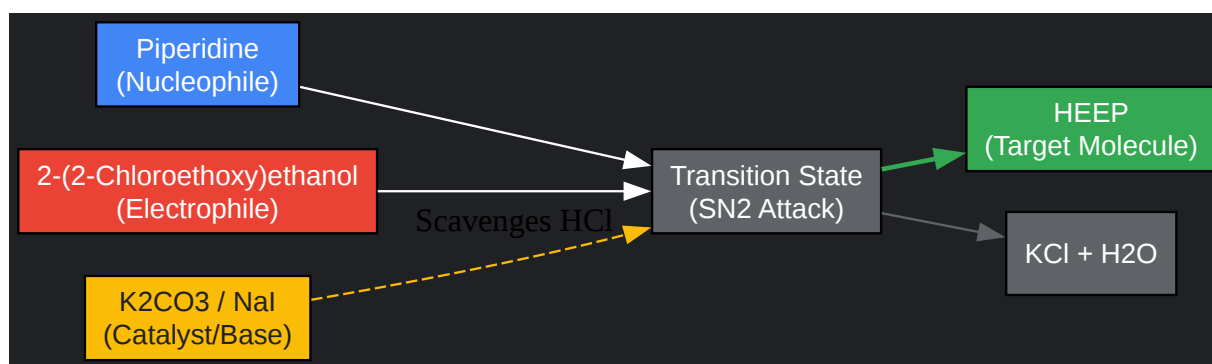
Property	HEEP (Target)	HEP (Analogue A)	HEEPy (Analogue B)	HEEM (Analogue C)
CAS	3603-43-8	3040-44-6	934-22-5	3603-45-0
MW (g/mol)	173.25	129.20	159.23	175.23
Boiling Pt.	~295°C (extrapolated)	195°C	~285°C	~300°C
pKa (25°C)	~9.6 (Est.)*	10.1	~10.2	~7.4
Viscosity	High (>15 cP)	Medium (~10 cP)	High	Medium
CO ₂ Capacity	High (1.0 mol/mol)	High (1.0 mol/mol)	High (1.0 mol/mol)	Low (Low basicity)
Water Sol.	Miscible	Miscible	Miscible	Miscible

*Note on pKa: The ether oxygen in the tail of HEEP exerts a weak electron-withdrawing inductive effect, lowering the pKa slightly compared to HEP (10.1), but it remains significantly more basic than Morpholine derivatives.

Synthesis Protocol

The most robust route for synthesizing HEEP avoids the high-pressure ethoxylation of piperidine. Instead, a nucleophilic substitution using 2-(2-chloroethoxy)ethanol is preferred for laboratory scale to ensure regioselectivity.

Reaction Logic Diagram (Graphviz)



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Caption: Nucleophilic substitution pathway for HEEP synthesis utilizing a mild base to neutralize the HCl byproduct.

Step-by-Step Methodology

- Reagents: Piperidine (1.0 eq), 2-(2-Chloroethoxy)ethanol (1.1 eq), Potassium Carbonate (K₂CO₃, 1.5 eq), and a catalytic amount of Sodium Iodide (NaI) to accelerate the halide exchange (Finkelstein condition).
- Solvent: Acetonitrile (ACN) or Toluene. ACN is preferred for faster kinetics.
- Procedure:
 - Dissolve Piperidine and K₂CO₃ in ACN under N₂ atmosphere.

- Add NaI (0.1 eq).
- Add 2-(2-Chloroethoxy)ethanol dropwise at room temperature to prevent exotherms.
- Reflux at 80°C for 12–16 hours. Monitor via TLC (Mobile phase: MeOH/DCM 1:9).
- Workup:
 - Filter off solid inorganic salts.
 - Concentrate the filtrate under reduced pressure.
 - Purification (Critical): Vacuum distillation is required. Collect the fraction boiling at 105–106°C / 3 Torr.
- Validation:
 - ^1H NMR (CDCl_3): Look for the piperidine ring protons (multiplets at 1.5–1.6 ppm and 2.4–2.5 ppm) and the distinct glycol tail signals (triplets at 3.6–3.7 ppm).

Performance Deep Dive: CO₂ Capture & Viscosity Mechanism of Action

HEEP functions as a tertiary amine.^{[1][2]} Unlike primary amines (MEA), it lacks the N-H bond required to form a stable carbamate.

- Pathway:
- Advantage: The stoichiometry is 1:1 (CO₂:Amine), whereas carbamate formation is limited to 0.5:1. This gives HEEP double the theoretical capacity of simple primary amines.
- Disadvantage: The reaction involves water hydrolysis, which is kinetically slower.

The "Glycol Effect" on Viscosity

A critical operational parameter is viscosity.

- HEP (Analogue A): Has a single ethanol tail. Viscosity is moderate, allowing good mass transfer.
- HEEP (Target): The diethylene glycol tail introduces additional ether oxygen sites for hydrogen bonding with water and self-association. This results in higher viscosity than HEP.
- Implication: While HEEP has lower volatility (less solvent loss), the increased viscosity can impede CO₂ diffusion into the liquid film. Industrial applications often blend HEEP with a "promoter" like Piperazine (PZ) to balance capacity with kinetic speed.

CO₂ Absorption Experimental Protocol (Bubble Column)

To verify the capacity of HEEP vs. Analogues:

- Setup: Thermostated glass reactor (303 K) equipped with a magnetic stirrer and a gas sparger.
- Solvent Preparation: Prepare 30 wt% aqueous solutions of HEEP, HEP, and HEEM.
- Gas Feed: Introduce a gas mixture (15% CO₂ / 85% N₂) to simulate flue gas.
- Measurement:
 - Use a mass flow controller to regulate input.
 - Monitor CO₂ concentration in the outlet gas using an IR Gas Analyzer.
- Calculation:
 - Integration of the difference between inlet and outlet CO₂ concentration over time yields the loading capacity (η , mol CO₂/mol amine).
 - Expected Result: HEEP > HEP > HEEM. (HEEM performs poorly due to low pKa).

References

- Syntheses of Piperidine Derivatives
 - Source: PrepChem. "Synthesis of 2-(2-Chloroethyl)piperidine Hydrochloride." (Adapted protocol logic).
- pKa and Structural Analogues
 - Source: Khalili, F., et al. "pKa Values of Some Piperazines at (298, 303, 313, and 323) K." Journal of Chemical & Engineering Data, 2009.[3] (Provides baseline pKa data for hydroxyethyl-substituted cyclic amines).
- CO₂ Capture Kinetics of Tertiary Amines
 - Source: Rayer, A. V., et al. "Dissociation Constants (pKa) of Tertiary and Cyclic Amines." [3] Journal of Chemical & Engineering Data, 2014.
- Physical Properties (Viscosity/Density)
 - Source: Wohlfarth, C. "Viscosity of 2-(2-ethoxyethoxy)ethanol." Landolt-Börnstein - Group IV Physical Chemistry.
- Chemical Identity & Safety
 - Source: PubChem.[4][5] "Compound Summary: **1-[2-(2-Hydroxyethoxy)ethyl]piperidine.**"

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Sources

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. researchgate.net [researchgate.net]

- [3. semanticscholar.org \[semanticscholar.org\]](https://www.semanticscholar.org)
- [4. 4-\(2-\(2-Hydroxyethoxy\)ethyl\)morpholine | C₈H₁₇NO₃ | CID 458464 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. Piperidine | C₅H₁₁N | CID 8082 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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